

Technical Guide & Safety Data Sheet: Chlorguanide-d6 Hydrochloride

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Compound of Interest

Compound Name: *Chlorguanide-d6 Hydrochloride*

Cat. No.: *B13846875*

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Date of Issue: March 4, 2026 Document Control: V.2.0-SCI Applicable For: Bioanalytical Research, Pharmacokinetics (PK), and Forensic Toxicology.

Part 1: Chemical Identity & Isotopic Fidelity

Chlorguanide-d6 Hydrochloride is a stable isotope-labeled analog of the antimalarial drug Chlorguanide (Proguanil). It is engineered primarily as an Internal Standard (IS) for Isotope Dilution Mass Spectrometry (IDMS), providing a reference point that compensates for matrix effects and ionization variability in LC-MS/MS assays.

Property	Specification
Chemical Name	1-(4-Chlorophenyl)-2-(1-methylethyl-d6)-biguanide hydrochloride
CAS Number	478518-93-3 (Labeled); 637-32-1 (Unlabeled Parent)
Molecular Formula	C ₁₁ H ₁₀ D ₆ ClN ₅ [1][2][3][4][5][6] · HCl
Molecular Weight	296.23 g/mol (Salt); Free base ~259.77
Isotopic Purity	≥ 98% atom D; ≥ 99% Chemical Purity
Label Position	Isopropyl-d6 (Aliphatic C-D bonds; Non-exchangeable)
Solubility	DMSO (>10 mg/mL), Methanol, Water (Slightly)

Expert Insight: Isotopic Stability

The deuterium labels in this compound are located on the isopropyl methyl groups (C-D bonds). Unlike labile deuterium on heteroatoms (N-D, O-D), these aliphatic labels are chemically stable and resistant to back-exchange with protic solvents (water/methanol) under standard extraction conditions. This ensures the mass shift (+6 Da) remains constant during sample preparation.

Part 2: Hazard Identification & Risk Assessment[8]

While specific toxicological data for the deuterated form is limited, it is biologically equipotent to the parent compound, Chlorguanide Hydrochloride. Treat with the same rigor as a Category 3 Toxicant.

GHS Classification (Based on Parent CAS 637-32-1)

- Acute Toxicity, Oral: Category 3 (H301)
- Hazardous to Aquatic Environment: Acute Category 1 (H400); Chronic Category 1 (H410)[7]

Risk Management Table

Hazard Type	Signal	H-Code	P-Code (Precautionary)
Oral Toxicity	DANGER	H301: Toxic if swallowed.[6][8]	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER.
Environmental	WARNING	H410: Very toxic to aquatic life with long-lasting effects.[7]	P273: Avoid release to the environment.

Part 3: Handling, Storage & Stability Protocols[3][4][10]

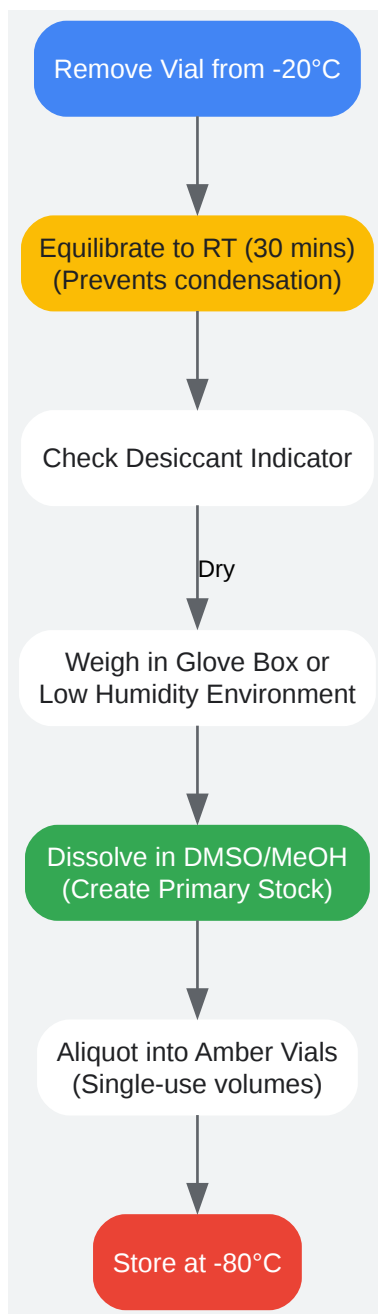
The Core Directive: Deuterated standards are high-value reagents. Improper storage leads to hydrolysis or hygroscopic clumping, invalidating gravimetric preparation.

Storage Logic: The "Dry-Cold" Chain

- **Hygroscopicity:** The hydrochloride salt form is hygroscopic. Moisture absorption alters the effective molecular weight, introducing systematic errors in stock solution concentration.
- **Temperature:** Store neat solid at -20°C. Stock solutions (in Methanol/DMSO) should be stored at -80°C to prevent solvent evaporation and concentration drift.

Protocol: Self-Validating Handling Workflow

This workflow ensures the integrity of the reference material before it enters the analytical stream.



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Figure 1: Critical handling path to prevent hygroscopic error and concentration drift.

Part 4: Analytical Application (LC-MS/MS)

Rationale for Use

Chlorguanide-d6 is the Gold Standard for quantifying Proguanil. In ESI+ (Electrospray Ionization), the co-eluting deuterated standard experiences the exact same matrix

suppression/enhancement as the analyte, mathematically cancelling out these errors.

Experimental Protocol: Internal Standard Spiking

Objective: Prepare a working internal standard (WIS) solution for plasma extraction.

- Primary Stock: Dissolve 1 mg Chlorguanide-d6 HCl in 1 mL DMSO (Conc: 1 mg/mL).
- Working Stock: Dilute Primary Stock 1:1000 in Methanol (Conc: 1 µg/mL).
- Spiking: Add 20 µL of Working Stock to 100 µL of plasma sample before protein precipitation.
 - Causality: Spiking before extraction compensates for recovery losses during the precipitation step.[9]

LC-MS/MS Transition Parameters

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Chlorguanide (Target)	254.1 [M+H] ⁺	170.1	25
Chlorguanide-d6 (IS)	260.1 [M+H] ⁺	176.1	25

Note: The +6 Da shift is maintained in the fragment ion (170 vs 176), confirming the label is on the retained isopropyl moiety.



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Figure 2: Isotope Dilution Mass Spectrometry (IDMS) workflow ensuring quantitative accuracy.

Part 5: Emergency & Disposal Measures

First Aid

- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.

- Ingestion: DO NOT induce vomiting. Rinse mouth with water.[6][8][10][11] Immediately contact a poison center.
- Skin/Eye Contact: Flush with copious water for 15 minutes.[8][12] Remove contaminated clothing.[6][7]

Disposal[6][9][10][12][13]

- Protocol: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.
- Compliance: Observe all federal, state, and local environmental regulations. Do not flush down drains due to high aquatic toxicity (H410).

References

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